

Application of Halosulfuron-Methyl in Controlling *Cyperus rotundus*: Application Notes and Protocols

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Compound of Interest

Compound Name: *Halosulfuron-methyl*

Cat. No.: *B1672931*

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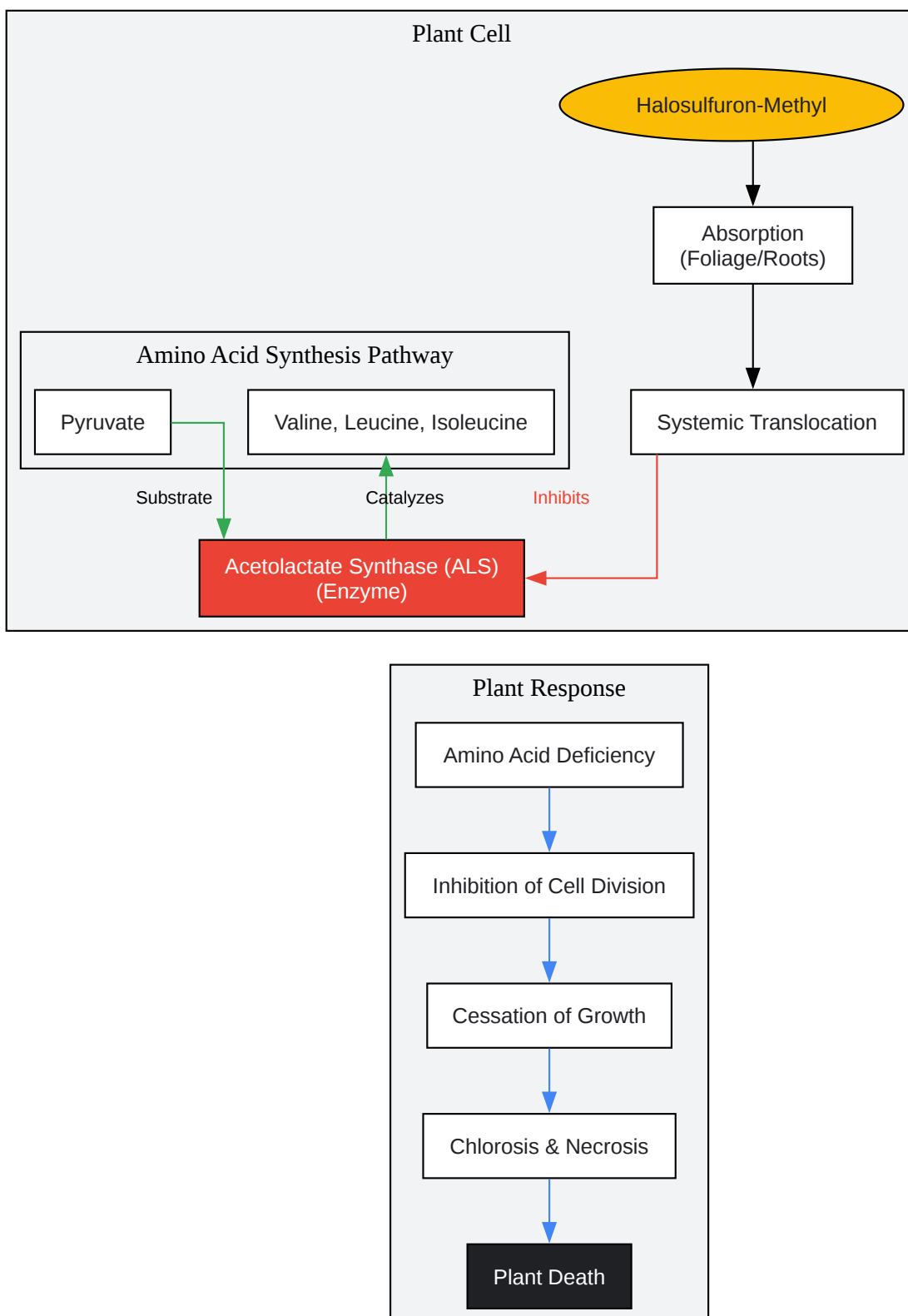
Abstract

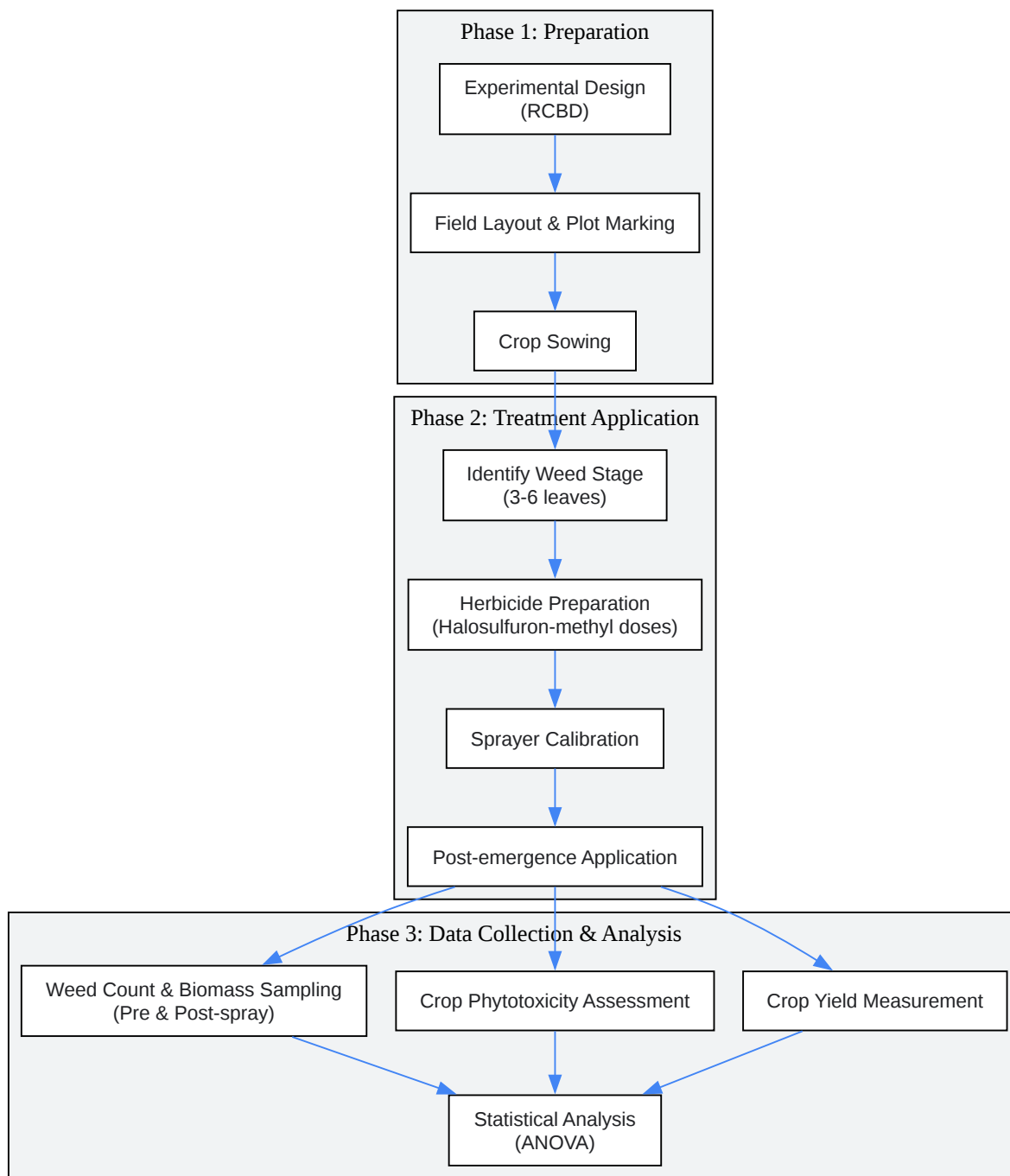
These application notes provide a comprehensive overview of the use of **halosulfuron-methyl**, a selective, post-emergence sulfonylurea herbicide, for the control of purple nutsedge (*Cyperus rotundus*), a pernicious weed affecting a variety of agricultural systems. **Halosulfuron-methyl** acts by inhibiting the acetolactate synthase (ALS) enzyme, a critical component in the biosynthesis of branched-chain amino acids, leading to the cessation of cell division and plant growth.[1][2] This document outlines the mechanism of action, provides detailed experimental protocols for efficacy testing, and summarizes quantitative data from various studies. Visualizations of the herbicide's signaling pathway and a standard experimental workflow are included to facilitate understanding and replication of research in this area.

Mechanism of Action

Halosulfuron-methyl is a systemic herbicide that is absorbed through both the foliage and roots of the target weed.[3] Its primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is pivotal in the synthesis of the essential amino acids valine, leucine, and isoleucine.[2][4] The disruption of this pathway leads to a rapid cessation of cell division and growth in all developmental phases of the weed. Symptoms, such as yellowing of

the leaves, typically appear within 5-7 days of application, with complete control occurring within 7 to 14 days, depending on the weed's size and growing conditions.





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